

Application Note: Determination of Fenitrothion in Soil Samples by Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Fenitrothion*

Cat. No.: *B1672510*

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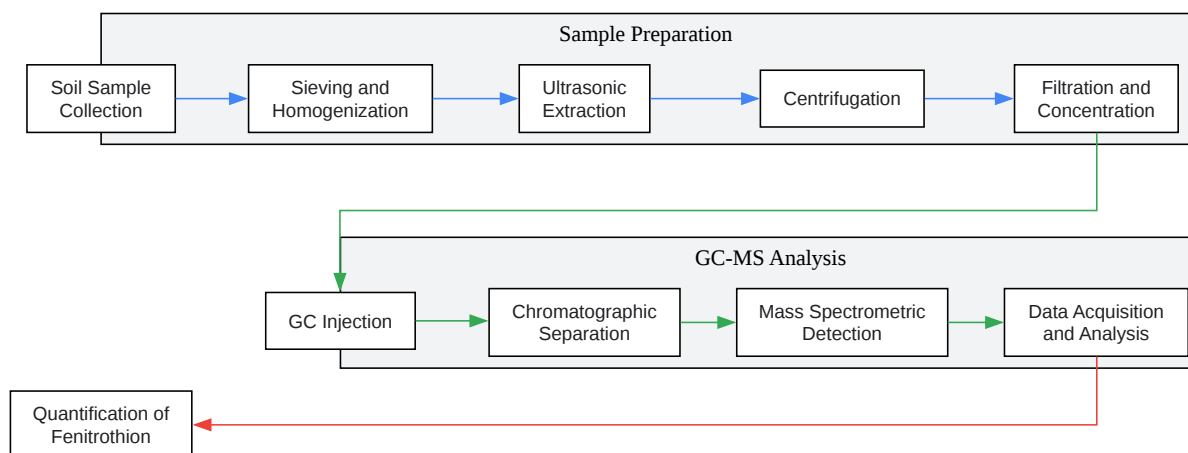
Abstract

This application note details a robust and sensitive method for the quantitative analysis of **fenitrothion**, an organophosphate insecticide, in soil samples using gas chromatography-mass spectrometry (GC-MS). The protocol provides a comprehensive workflow from sample collection and preparation, including an efficient ultrasonic extraction procedure, to final analysis by GC-MS. The method is validated for its accuracy, precision, and sensitivity, making it suitable for environmental monitoring and risk assessment studies. All quantitative data, including recovery rates, limit of detection (LOD), and limit of quantification (LOQ), are summarized for clear interpretation.

Introduction

Fenitrothion is a broad-spectrum organophosphate insecticide widely used in agriculture to control pests on crops like cereals, fruits, and vegetables. Due to its potential toxicity to non-target organisms and its persistence in the environment, monitoring its residues in soil is crucial for environmental and food safety. Gas chromatography coupled with mass spectrometry (GC-MS) is a highly selective and sensitive technique for the determination of pesticide residues in complex matrices like soil. This application note presents a detailed protocol for the extraction and subsequent quantification of **fenitrothion** in soil samples, providing researchers and drug development professionals with a reliable analytical method.

Experimental Workflow



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Caption: Workflow for the analysis of **fenitrothion** in soil samples.

Materials and Reagents

- **Fenitrothion** standard (99% purity)
- Acetonitrile (HPLC grade)
- Sodium chloride (analytical grade)
- Anhydrous sodium sulfate (analytical grade)
- Helium (99.999% purity)
- Soil samples

Equipment

- Gas chromatograph with a mass selective detector (GC-MS)
- Ultrasonic bath
- Centrifuge
- Rotary evaporator
- Vortex mixer
- Syringe filters (0.22 µm)
- Analytical balance
- Standard laboratory glassware

Experimental Protocols

Standard Solution Preparation

Prepare a stock solution of **fenitrothion** (100 µg/mL) in acetonitrile. From the stock solution, prepare a series of working standard solutions with concentrations ranging from 0.01 µg/mL to 1.0 µg/mL by serial dilution with acetonitrile.

Sample Preparation and Extraction

- **Sample Collection and Homogenization:** Collect soil samples from the desired location and depth. Air-dry the samples at room temperature, and then sieve them through a 2 mm mesh to remove large debris and ensure homogeneity.
- **Extraction:** Weigh 20 g of the homogenized soil sample into a 50 mL centrifuge tube. Add 20 mL of acetonitrile to the tube.
- **Ultrasonic Treatment:** Place the centrifuge tube in an ultrasonic bath and sonicate for 10 minutes to facilitate the extraction of **fenitrothion** from the soil matrix.

- **Centrifugation:** After sonication, centrifuge the sample at 4000 rpm for 10 minutes to separate the soil particles from the supernatant.
- **Supernatant Collection:** Carefully transfer the supernatant to a clean collection tube.
- **Concentration:** Concentrate the extract to approximately 1 mL using a rotary evaporator.
- **Cleanup (Optional):** If the extract is visibly colored or contains significant co-extractives, a solid-phase extraction (SPE) cleanup step using a C18 cartridge may be necessary.
- **Final Preparation:** Filter the concentrated extract through a 0.22 μm syringe filter into a 2 mL autosampler vial for GC-MS analysis.

GC-MS Analysis

The analysis is performed using a gas chromatograph coupled to a mass spectrometer. The following parameters are recommended but may be optimized for the specific instrument used.

Table 1: GC-MS Instrumental Parameters

Parameter	Setting
Gas Chromatograph	
Column	DB-5MS (30 m x 0.25 mm, 0.25 µm) or equivalent
Carrier Gas	Helium at a constant flow of 1 mL/min
Inlet Temperature	250 °C
Injection Mode	Splitless
Injection Volume	1 µL
Oven Temperature Program	Initial temperature 80°C, hold for 1 min, ramp to 160°C at 20°C/min, then to 210°C at 5°C/min, and hold for 5 min.
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temperature	230 °C
Quadrupole Temperature	150 °C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	277 (Quantifier), 109, 260 (Qualifiers)

Data Presentation

The performance of this method was evaluated by spiking blank soil samples with known concentrations of **fenitrothion**. The results are summarized in the following table.

Table 2: Method Validation Data for **Fenitrothion** in Soil

Parameter	Result	Reference
Recovery (at 0.1 mg/kg)	86-102%	-
Recovery (at 0.05 mg/kg)	89.67%	
Linearity (R^2)	>0.99	
Limit of Detection (LOD)	0.005 mg/kg	
Limit of Quantification (LOQ)	0.01 mg/kg	
Relative Standard Deviation (RSD)	<15%	

Note: LOD and LOQ values are estimates and should be experimentally determined for each instrument and matrix.

Conclusion

The described GC-MS method provides a reliable and sensitive approach for the determination of **fenitrothion** in soil samples. The ultrasonic extraction procedure is efficient, and the subsequent GC-MS analysis offers high selectivity and low detection limits. This application note serves as a comprehensive guide for researchers and scientists involved in environmental monitoring and pesticide residue analysis. The presented protocols can be adapted and validated for routine laboratory use.

- To cite this document: BenchChem. [Application Note: Determination of Fenitrothion in Soil Samples by Gas Chromatography-Mass Spectrometry]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1672510#gas-chromatography-mass-spectrometry-for-fenitrothion-in-soil-samples>]

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